

Potential physiological effects of (Z)-Oct-4-enoic acid

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Compound of Interest

Compound Name: (Z)-Oct-4-enoic acid

CAS No.: 18654-81-4

Cat. No.: B098951

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An In-Depth Technical Guide on the Potential Physiological Effects of **(Z)-Oct-4-enoic Acid**

Abstract

(Z)-Oct-4-enoic acid is a monounsaturated medium-chain fatty acid (MCFA) whose physiological effects are not yet extensively documented. As a structural analog of more well-studied MCFAs like octanoic acid, it is projected to be a substrate for and modulator of key metabolic and signaling pathways. This technical guide synthesizes the known biochemistry of MCFAs to build a predictive framework for the potential physiological effects of **(Z)-Oct-4-enoic acid**. We will explore its anticipated role in cellular energy metabolism, its potential to influence signaling pathways such as peroxisome proliferator-activated receptors (PPARs), and its possible toxicological implications, particularly in the context of inherited metabolic disorders. This document is intended for researchers, scientists, and drug development professionals, providing a theoretical foundation and proposing experimental methodologies to elucidate the precise biological functions of this specific fatty acid.

Introduction to (Z)-Oct-4-enoic Acid: A Medium-Chain Fatty Acid of Interest

(Z)-Oct-4-enoic acid, also known as cis-4-octenoic acid, is an eight-carbon fatty acid with a single double bond in the cis configuration at the fourth carbon.^[1] Its structure places it within the class of medium-chain fatty acids (MCFAs), which typically range from 6 to 12 carbon atoms.^{[2][3]} MCFAs possess unique physicochemical and metabolic properties that distinguish them from both short-chain fatty acids (SCFAs) and long-chain fatty acids (LCFAs).^[4] Notably, MCFAs can be absorbed from the gastrointestinal tract and transported directly to the liver via the portal vein, where they can undergo rapid mitochondrial β -oxidation without the need for the carnitine shuttle system that is obligatory for LCFAs.^{[4][5]} This rapid catabolism makes MCFAs an efficient source of energy.^{[3][6]}

While the physiological roles of saturated MCFAs like caprylic (octanoic) acid are increasingly understood, the specific effects of their unsaturated counterparts, such as **(Z)-Oct-4-enoic acid**, remain largely unexplored. The presence of a cis-double bond in the aliphatic chain is expected to introduce significant conformational changes that could alter its interaction with metabolic enzymes and cellular receptors, leading to a distinct physiological profile.

Table 1: Physicochemical Properties of **(Z)-Oct-4-enoic Acid**

Property	Value	Source
CAS Number	18654-81-4	^{[1][7][8]}
Molecular Formula	C ₈ H ₁₄ O ₂	^{[1][7][9]}
Molecular Weight	142.2 g/mol	^{[7][9]}
Physical State	Liquid at room temperature	^[2]
Boiling Point	96 °C	^[7]
Density	0.930 g/cm ³	^[7]

Predicted Metabolic Fate of (Z)-Oct-4-enoic Acid

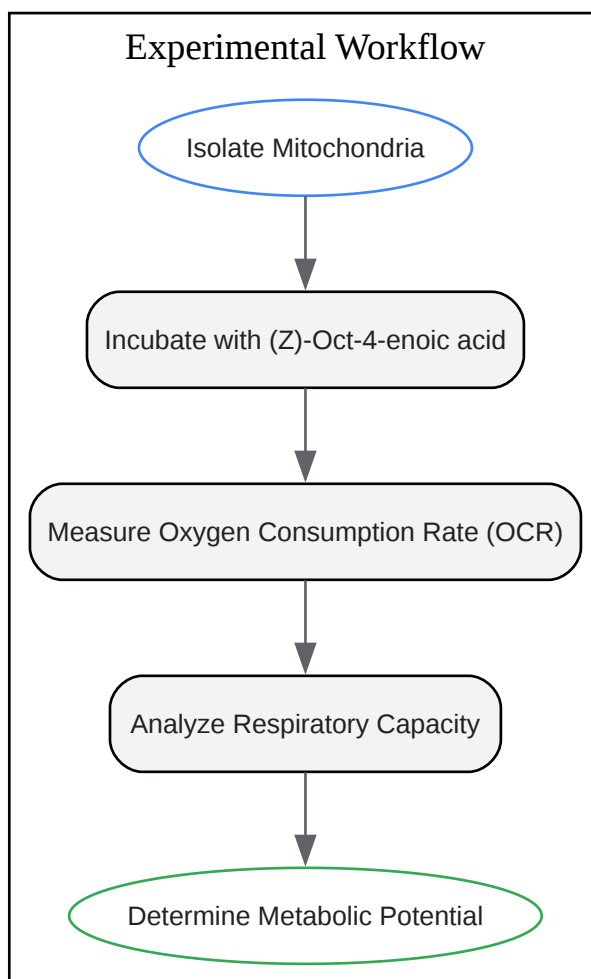
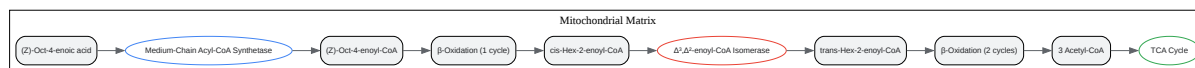
The metabolism of **(Z)-Oct-4-enoic acid** is predicted to follow the general pathways of MCFA catabolism, with specific enzymatic steps required to handle the cis-double bond.

Mitochondrial β -Oxidation

Like other MCFAs, **(Z)-Oct-4-enoic acid** is expected to be readily taken up by mitochondria for β -oxidation. The process would proceed as follows:

- **Activation:** In the mitochondrial matrix, **(Z)-Oct-4-enoic acid** is activated to its coenzyme A (CoA) thioester, (Z)-Oct-4-enoyl-CoA, by a medium-chain acyl-CoA synthetase.
- **First Oxidation:** The initial step of β -oxidation is catalyzed by an acyl-CoA dehydrogenase.
- **Handling of the Double Bond:** The presence of the cis-double bond at position 4 prevents the direct action of the next enzyme in the cycle. An auxiliary enzyme, Δ^3,Δ^2 -enoyl-CoA isomerase, is required to convert the cis- Δ^4 double bond to a trans- Δ^2 double bond, which is a substrate for the subsequent steps of β -oxidation.
- **Completion of β -oxidation:** Following the isomerization, the standard β -oxidation spiral continues, yielding acetyl-CoA molecules that can enter the tricarboxylic acid (TCA) cycle for ATP production or be used for ketogenesis.[2]

The efficiency of this process will depend on the activity of the isomerase. Any impairment in this enzymatic step could lead to the accumulation of (Z)-Oct-4-enoyl-CoA and its metabolites.



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Caption: Workflow for assessing the metabolic potential of **(Z)-Oct-4-enoic acid**.

Cellular Signaling Assays

Objective: To investigate the ability of **(Z)-Oct-4-enoic acid** to activate key nuclear receptors.

Protocol: PPAR γ Reporter Assay

- Culture a suitable cell line (e.g., HEK293T) and transfect with a plasmid containing a PPAR γ response element linked to a luciferase reporter gene, along with a PPAR γ expression vector.
- Treat the transfected cells with varying concentrations of **(Z)-Oct-4-enoic acid** or a known PPAR γ agonist (e.g., rosiglitazone) as a positive control.
- After an appropriate incubation period, lyse the cells and measure luciferase activity.
- An increase in luciferase activity indicates activation of PPAR γ .

Conclusion and Future Directions

(Z)-Oct-4-enoic acid represents an understudied component of the medium-chain fatty acid family. Based on established principles of fatty acid metabolism and signaling, it is likely to be a dynamic molecule with significant potential to influence cellular energy status and regulatory pathways. Its unsaturated nature may confer unique properties that differentiate it from its saturated counterpart, octanoic acid.

Future research should focus on elucidating the precise enzymatic pathways involved in its metabolism, quantifying its ketogenic potential, and identifying its specific molecular targets in signaling cascades. Such studies will be crucial for understanding its potential therapeutic applications in metabolic and neurological disorders, as well as for defining its toxicological profile.

References

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